

Safe Handling and Storage of 3-(Ethylamino)phenol: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-(Ethylamino)phenol

Cat. No.: B1269045

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This document provides detailed application notes and protocols for the safe handling and storage of **3-(Ethylamino)phenol** (CAS No. 621-31-8). Adherence to these guidelines is crucial to minimize risks and ensure a safe laboratory environment. This compound is an organic intermediate commonly used in the synthesis of dyes and pharmaceuticals. It may pose health risks, including skin, eye, and respiratory irritation.^[1]

Section 1: Physicochemical and Hazard Data

A summary of the key physicochemical properties and hazard information for **3-(Ethylamino)phenol** is presented below. This data is essential for understanding its behavior and potential hazards.

Table 1: Physicochemical Properties of **3-(Ethylamino)phenol**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	[2][3]
Molecular Weight	137.18 g/mol	[2][3][4]
Appearance	Very viscous deep orange liquid or solid (powder)	[2][3]
Melting Point	56-62 °C (133-144 °F)	[2][5]
Boiling Point	176 °C (349 °F) at 12 mmHg; 282 °C	[2][4][5]
Solubility	Slightly soluble in water (0.1 to 1 mg/mL at 18°C)	[2]
Synonyms	N-Ethyl-m-aminophenol, m-(Ethylamino)phenol	[2][3]

Table 2: Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific target organ toxicity	Category 3	Warning	H335: May cause respiratory irritation

Data compiled from multiple safety data sheets.[1]

Section 2: Experimental Protocols for Safe Handling

The following protocols outline the necessary precautions and procedures for handling **3-(Ethylamino)phenol** in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection:
 - Wear a lab coat. For potential splashes, a butyl rubber or neoprene apron is recommended.[\[6\]](#)
 - Gloves must be worn. For incidental contact, double-layered nitrile gloves are suitable. For direct handling of concentrated solutions, heavy-duty neoprene or butyl gloves over nitrile gloves are advised.[\[1\]](#)[\[6\]](#) Gloves must be inspected before use and changed immediately if contaminated.[\[1\]](#)
- Respiratory Protection: If dust or aerosols can be generated, use a NIOSH-approved respirator.[\[1\]](#) All handling of the solid form should be done in a way that minimizes dust generation.[\[7\]](#)

Engineering Controls

- Ventilation: Always handle **3-(Ethylamino)phenol** in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[7\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[8\]](#)

Handling Procedures

- Preparation:
 - Review the Safety Data Sheet (SDS) thoroughly before starting any work.[\[8\]](#)
 - Ensure all necessary PPE is available and in good condition.

- Have a spill kit readily accessible.
- Handling:
 - Conduct all work in a chemical fume hood.[6][7]
 - Use the smallest amount of the chemical necessary for the experiment.
 - Avoid direct contact with skin, eyes, and clothing.[1][7]
 - Do not eat, drink, or smoke in the laboratory.[8]
 - Wash hands thoroughly after handling, even if gloves were worn.[8]

Section 3: Storage Procedures

Proper storage is critical to maintain the chemical's integrity and prevent accidents.

- Container: Store in a tightly sealed, properly labeled container.[7][9]
- Location: Keep the container in a cool, dry, and well-ventilated area designated for chemical storage.[7][9]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, isocyanates, halogenated organics, peroxides, epoxides, anhydrides, and acid halides.[2] Phenols are weak organic acids and can react exothermically with bases.[2]
- Environmental Factors: Protect from light, moisture, and air.[2][6] The chemical may be sensitive to prolonged air exposure.[2]

Section 4: Emergency Procedures

Spill Response

- Small Spills:
 - Alert others in the area.

- Wearing appropriate PPE, contain the spill with an absorbent material (e.g., vermiculite, sand).
- Carefully sweep up the absorbed material into a labeled hazardous waste container.[\[1\]](#)[\[8\]](#)
- Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.[\[9\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing. Wash the area with soap and water. Seek medical attention if irritation develops.[\[7\]](#)
- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

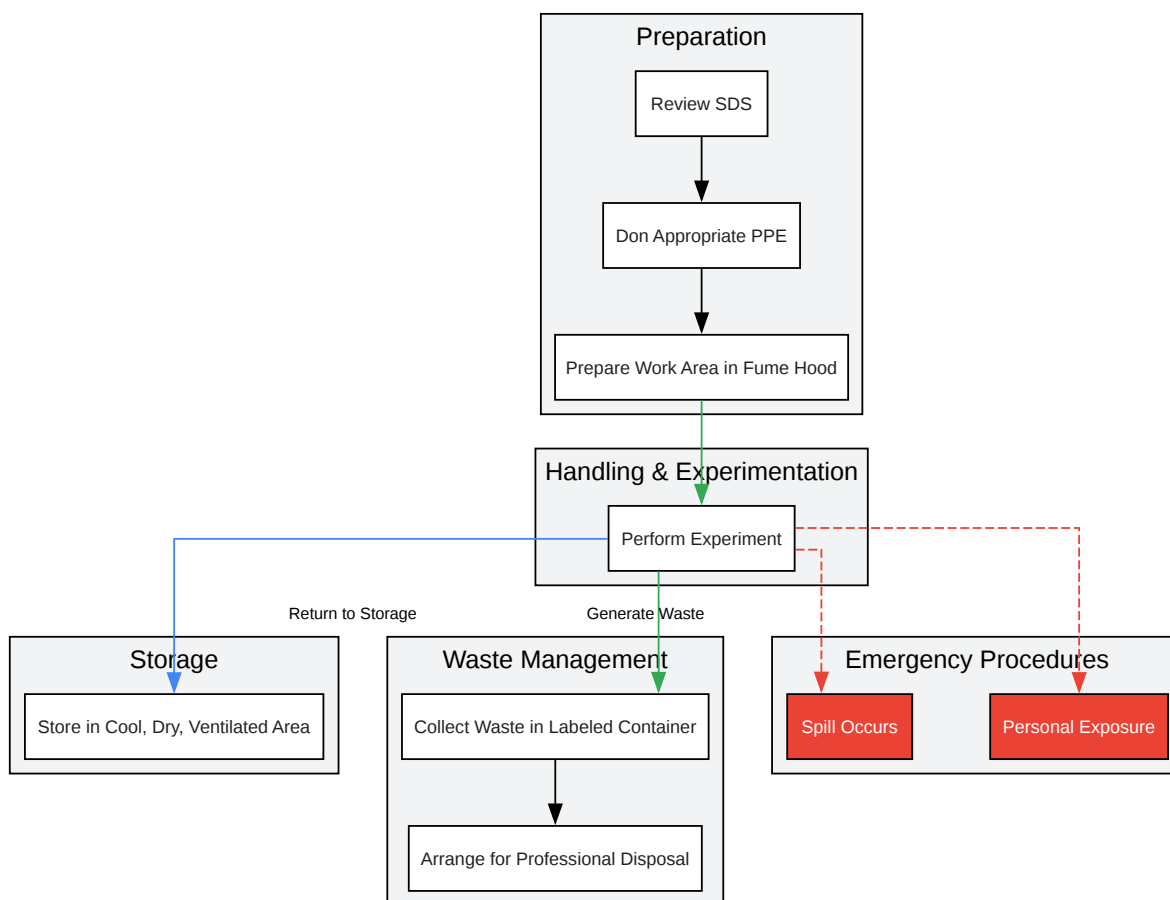
Section 5: Waste Disposal

- Collection: Collect all waste materials (including contaminated absorbent materials and PPE) in a designated, clearly labeled, and chemically resistant container.[\[9\]](#)
- Storage: Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.[\[9\]](#)

- Disposal: Arrange for disposal through your institution's licensed hazardous waste disposal service. Do not dispose of down the drain or in regular trash.[1][9]

Section 6: Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **3-(Ethylamino)phenol**.



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Caption: Workflow for safe handling of **3-(Ethylamino)phenol**.

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